

Physical and chemical properties of S-acetylthioglycolic acid

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Compound of Interest

Compound Name: *Acetic acid, (acetylthio)-*

Cat. No.: *B015806*

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S-Acetylthioglycolic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

S-acetylthioglycolic acid, also known as 2-(acetylthio)acetic acid, is a sulfur-containing carboxylic acid. It serves as a key building block in organic synthesis and has gained significant interest in the pharmaceutical and biomedical fields. Its structure incorporates a protected thiol group in the form of a thioester, which can be readily deprotected under mild conditions to reveal a reactive sulfhydryl group. This property makes it a valuable reagent for introducing thiol functionalities into molecules, a process crucial for bioconjugation, drug delivery systems, and the development of enzyme inhibitors. This technical guide provides an in-depth overview of the physical and chemical properties of S-acetylthioglycolic acid, along with detailed experimental protocols for their determination and visualization of its key chemical transformations.

Physical and Chemical Properties

The physical and chemical properties of S-acetylthioglycolic acid are summarized in the tables below. These properties are essential for its handling, application in synthesis, and for the development of analytical methods.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C4H6O3S	[1] [2]
Molecular Weight	134.15 g/mol	[1]
Appearance	Liquid at room temperature	[1] [2]
Density	1.298 g/mL at 25 °C	[1]
Refractive Index (n20/D)	1.506	[1]
Melting Point	Not explicitly found in literature; inferred to be < 25°C as it is a liquid at room temperature.	
Boiling Point	Not explicitly found in literature.	
Solubility	Information not explicitly found. As a short-chain carboxylic acid, some solubility in water and polar organic solvents is expected.	

Chemical and Spectroscopic Properties

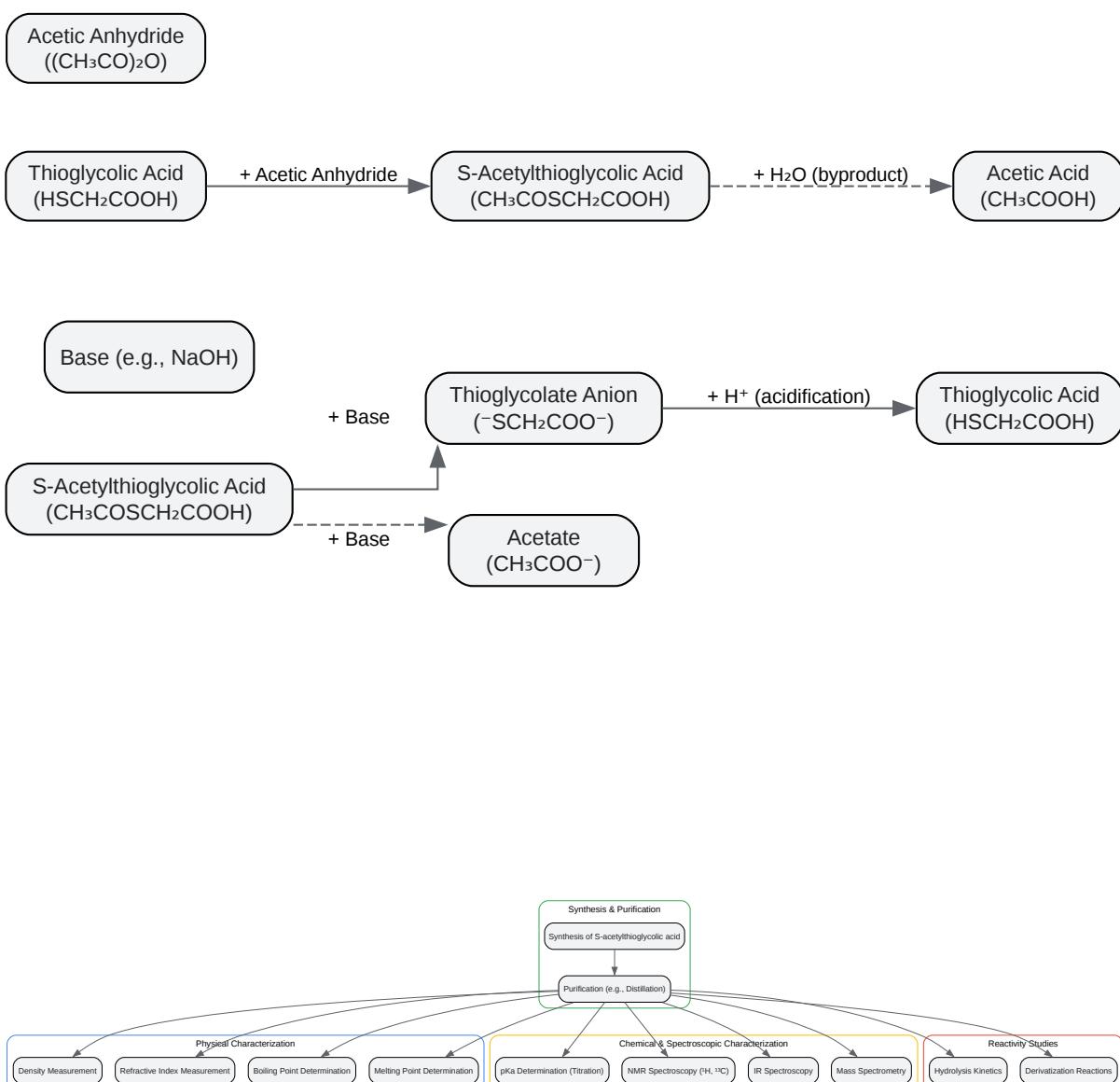
Property	Value / Description	Source(s)
IUPAC Name	2-(acetylthio)acetic acid	
Synonyms	S-Acetylthioglycolic acid, 2-(Acetylthio)acetic acid, S-Acetyl-2-mercaptopropanoic acid	[1][2]
pKa	Not explicitly found. The pKa of the related compound, thioacetic acid, is approximately 3.4, suggesting S-acetylthioglycolic acid is a moderately strong acid.	
¹ H NMR Spectroscopy	Spectral data available.	[3]
Infrared (IR) Spectroscopy	Spectral data available.	[3]
Mass Spectrometry	Spectral data available.	

Key Chemical Reactions

S-acetylthioglycolic acid undergoes two primary reactions of significant interest: synthesis from thioglycolic acid and hydrolysis to regenerate the free thiol.

Synthesis of S-Acetylthioglycolic Acid

A common method for the synthesis of S-acetylthioglycolic acid involves the acetylation of thioglycolic acid with acetic anhydride.



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References

- 1. 2-(Acetylthio)acetic acid = 90 1190-93-8 [sigmaaldrich.com]
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